

Application Notes and Protocols for Monitoring Phthalimide-PEG3-C2-OTs Reactions

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Compound of Interest

Compound Name: *Phthalimide-PEG3-C2-OTs*

Cat. No.: *B3327786*

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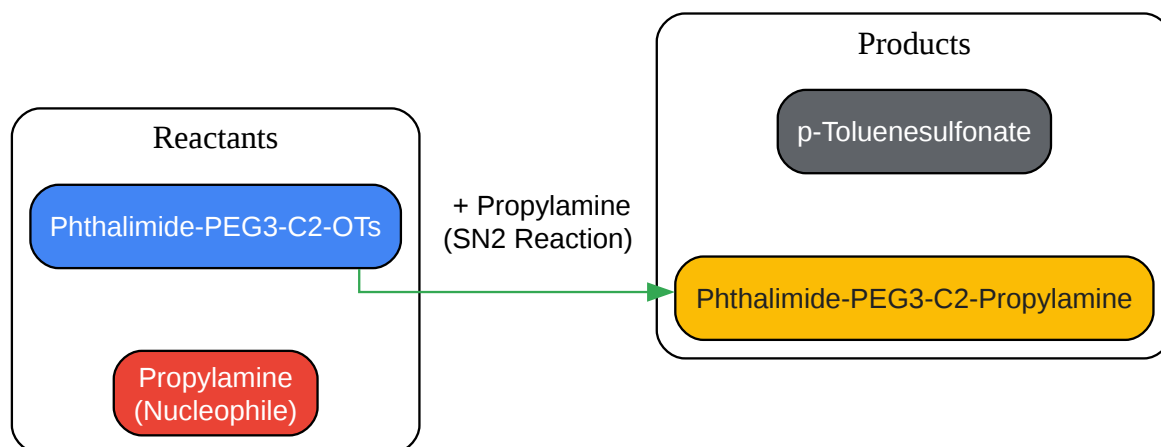
Introduction

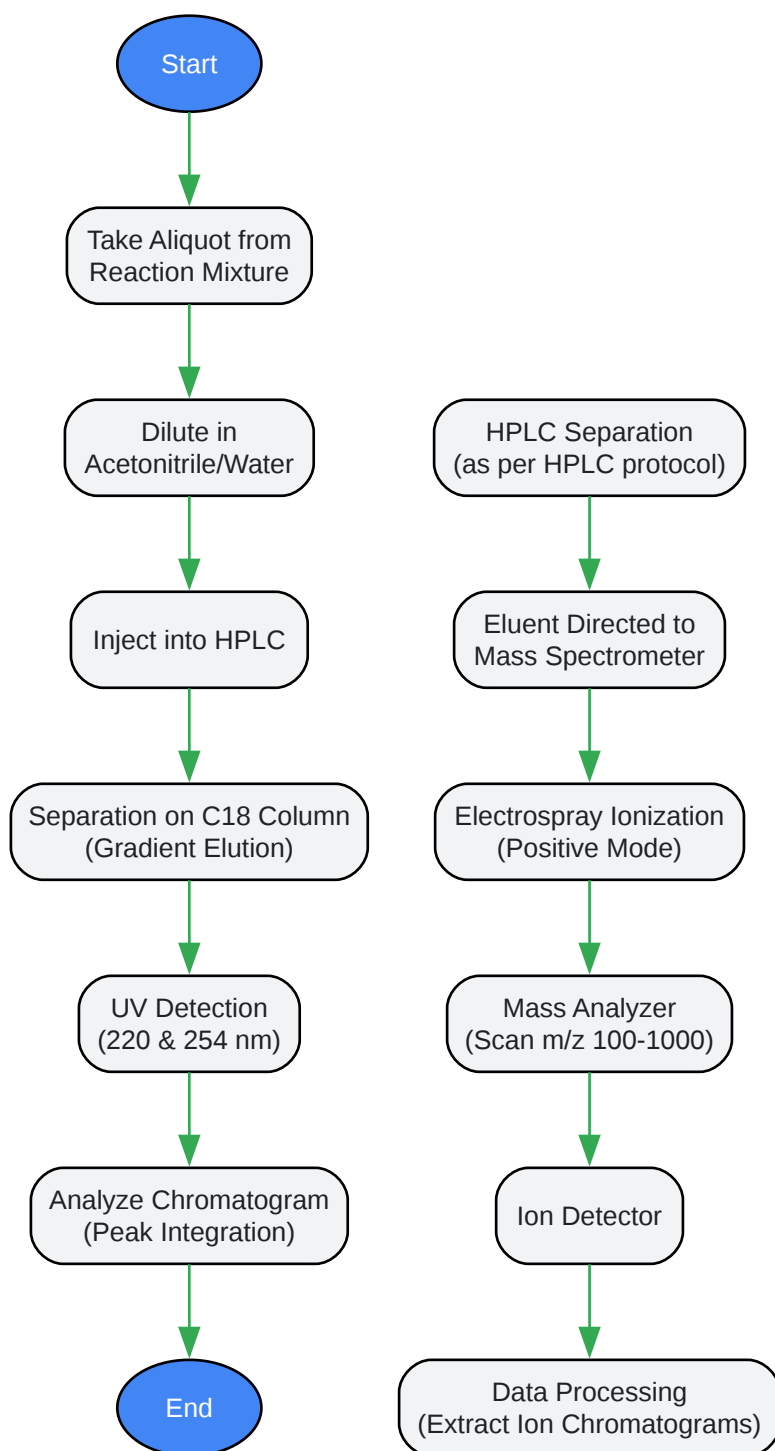
Phthalimide-PEG3-C2-OTs is a valuable bifunctional linker commonly employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs). This linker contains a phthalimide group, which can be a precursor to a primary amine for conjugation to an E3 ligase ligand, a triethylene glycol (PEG3) spacer to control the distance between the two ends of the PROTAC, and a terminal tosylate (OTs) group. The tosylate is an excellent leaving group, making it highly reactive towards nucleophiles for conjugation to a target protein ligand.

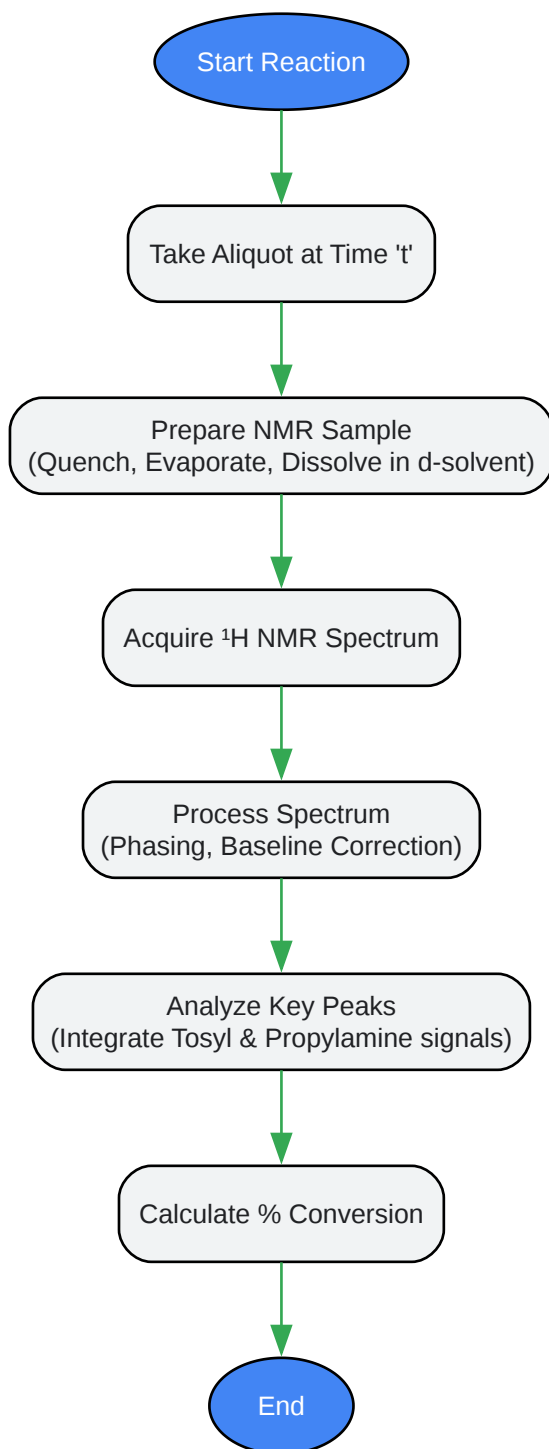
Effective monitoring of the reaction progress is critical to ensure complete conversion, minimize side products, and optimize reaction conditions. This document provides detailed analytical methods and protocols for monitoring the reaction of **Phthalimide-PEG3-C2-OTs** with a nucleophile, using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Reaction Scheme

A common application of **Phthalimide-PEG3-C2-OTs** is the reaction with a primary amine, which displaces the tosylate group to form a new carbon-nitrogen bond. This application note will focus on the model reaction with propylamine.







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